

Technical Support Center: Improving the Solubility of ISO-CHLORIDAZON in Aqueous Buffers

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Compound of Interest

Compound Name: ISO-CHLORIDAZON

Cat. No.: B1142978

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address challenges in dissolving **ISO-CHLORIDAZON** in aqueous buffers for experimental use.

Quick Reference: Physicochemical Properties of CHLORIDAZON (Isomer of ISO-CHLORIDAZON)

A clear understanding of the physicochemical properties of a compound is crucial for developing effective solubilization strategies. The data below for CHLORIDAZON, an isomer of **ISO-CHLORIDAZON**, provides a strong starting point for experimental design.

Property	Value	Source
Molecular Formula	C10H8ClN3O	[1] [2]
Molecular Weight	221.65 g/mol	[1] [2]
Water Solubility	~400 mg/L (at 20°C)	[3]
pKa	~3.0 - 3.4	[4]
logP	~1.14 - 1.19	[3]
Melting Point	~198-202 °C (Technical Grade)	[3]

Note: Most detailed solubility data is available for CHLORIDAZON. As isomers, their physicochemical properties are expected to be very similar.

Troubleshooting Guide: Common Solubility Issues

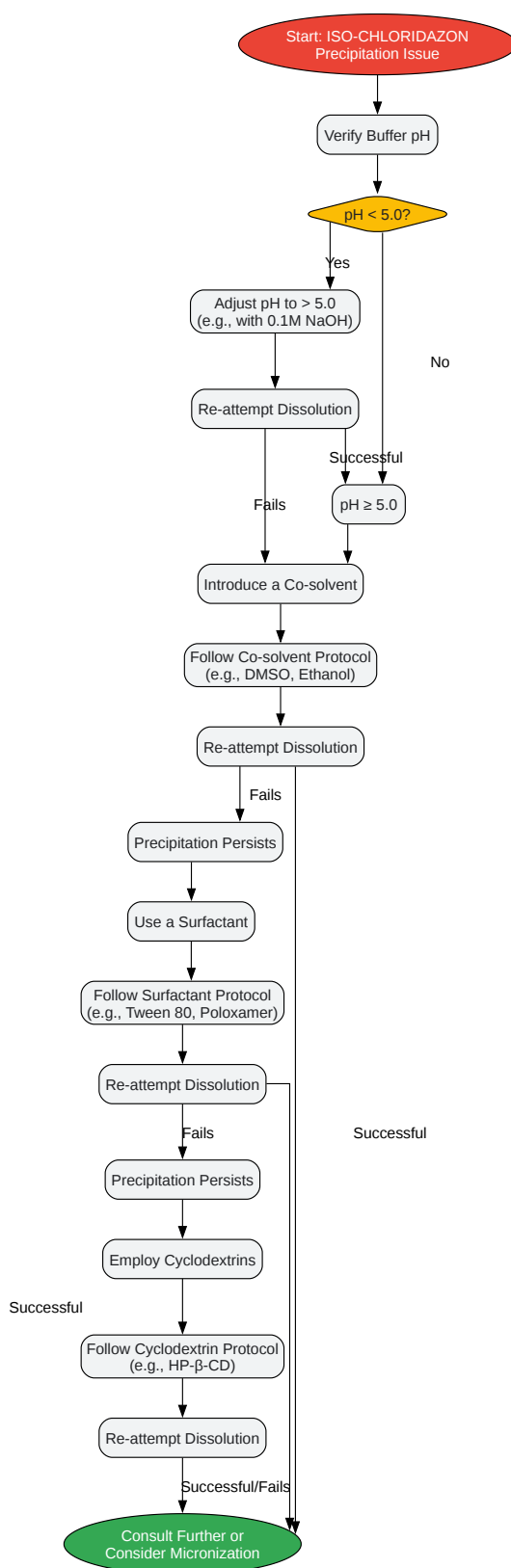
This guide addresses common problems encountered when preparing aqueous solutions of **ISO-CHLORIDAZON**.

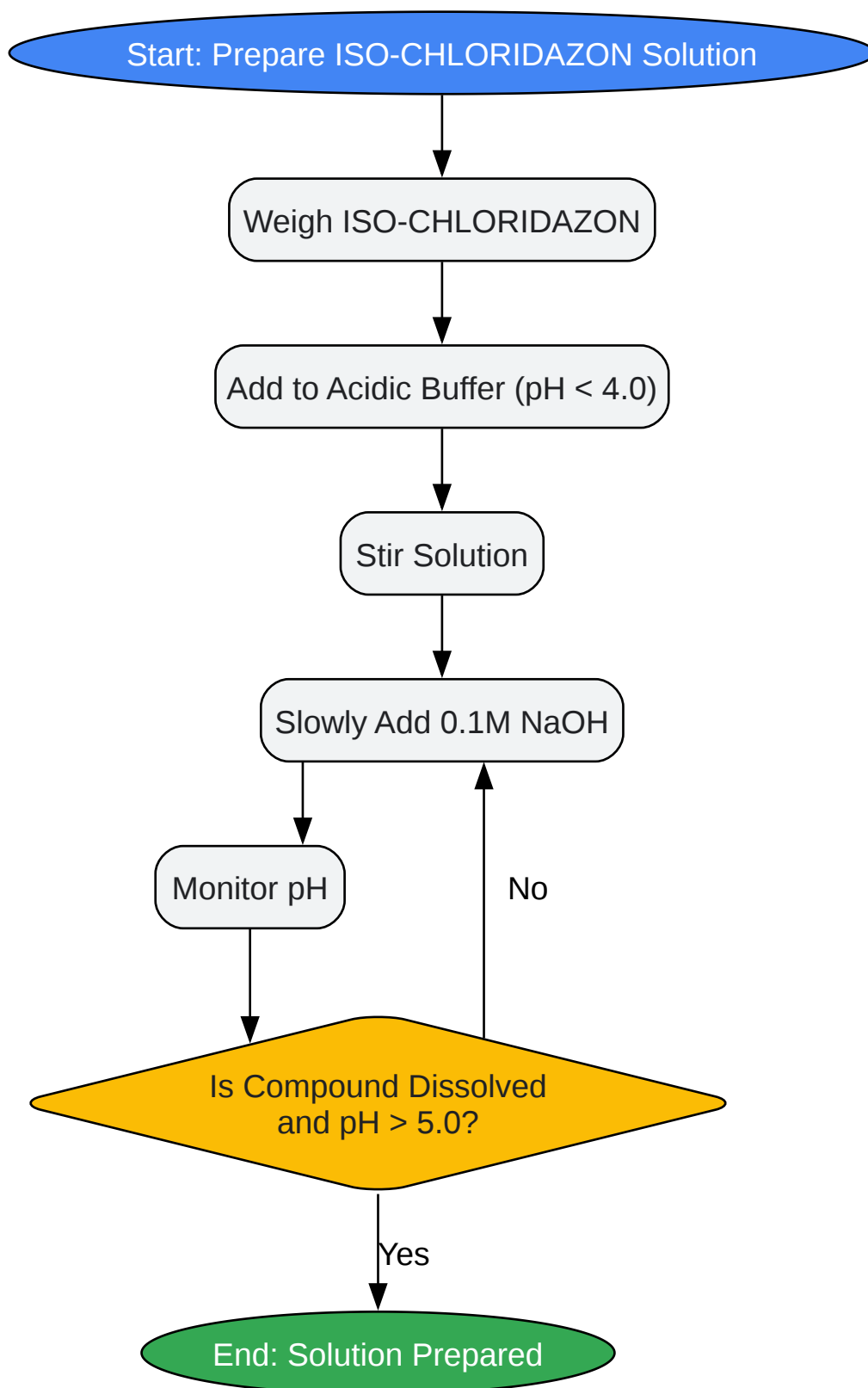
Issue 1: ISO-CHLORIDAZON Fails to Dissolve or Forms a Precipitate in Aqueous Buffer

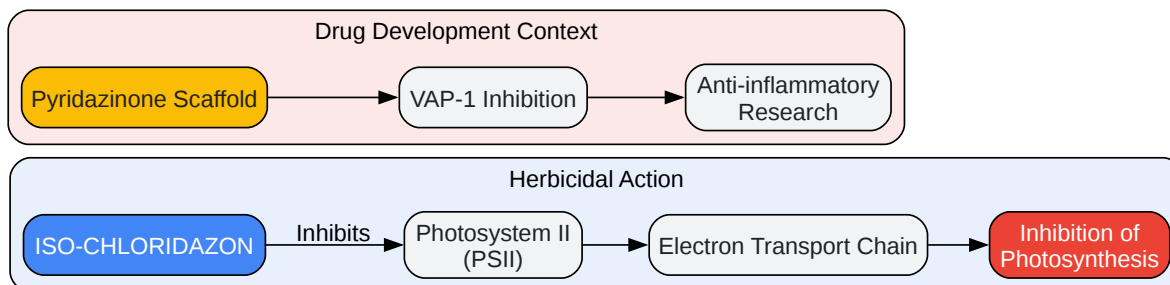
Symptoms:

- Visible particulate matter in the solution.
- Cloudy or milky appearance of the solution.
- Inconsistent results in downstream assays.

Troubleshooting Workflow:







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